

# PC-766B stability and storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PC-766B

Cat. No.: B10769649

[Get Quote](#)

## PC-766B Technical Support Center

This technical support guide provides essential information regarding the stability and storage of **PC-766B** for researchers, scientists, and drug development professionals. The following frequently asked questions (FAQs) and troubleshooting guide address common concerns and potential issues encountered during experimental use.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **PC-766B**?

A1: **PC-766B** should be stored at -20°C for optimal stability.[\[1\]](#)

Q2: What is the physical appearance of **PC-766B**?

A2: **PC-766B** is a light orange solid.[\[1\]](#)

Q3: In what solvents is **PC-766B** soluble?

A3: **PC-766B** is soluble in ethanol, methanol, DMF (dimethylformamide), and DMSO (dimethyl sulfoxide).[\[1\]](#)

Q4: What is the purity of the commercially available **PC-766B**?

A4: The purity of **PC-766B** is typically greater than 95% as determined by HPLC.[\[1\]](#)

## Product Information

Property	Value
CAS Number	108375-77-5[1]
Molecular Formula	C <sub>43</sub> H <sub>68</sub> O <sub>12</sub>
Molecular Weight	777.0 g/mol
Appearance	Light orange solid
Storage Conditions	-20°C
Purity	>95% by HPLC
Solubility	Soluble in ethanol, methanol, DMF, or DMSO

## Troubleshooting Guide

Q5: I left the **PC-766B** vial at room temperature for a few hours. Is it still usable?

A5: While the recommended storage temperature is -20°C to ensure long-term stability, short-term exposure to room temperature may not cause immediate degradation. However, the extent of any potential degradation is unknown. For critical experiments, it is advisable to use a fresh vial of **PC-766B** that has been consistently stored at the recommended temperature. To minimize the risk of degradation, it is best practice to handle the compound on ice and return it to -20°C storage as quickly as possible.

Q6: My **PC-766B** solution has changed color. What should I do?

A6: A change in the color of the solution could indicate degradation or contamination. It is recommended to discard the solution and prepare a fresh one from a properly stored stock of solid **PC-766B**. To avoid this issue, prepare fresh solutions for each experiment or store aliquots of a stock solution at -80°C for short periods, and protect them from light.

Q7: I am observing inconsistent results in my experiments using **PC-766B**. Could this be related to its stability?

A7: Inconsistent experimental results can be a sign of compound degradation. If you suspect this, it is recommended to use a new vial of **PC-766B** that has been stored under the recommended conditions. To ensure consistency, prepare fresh solutions before each experiment and handle the compound as recommended.

## Experimental Workflow for Handling PC-766B

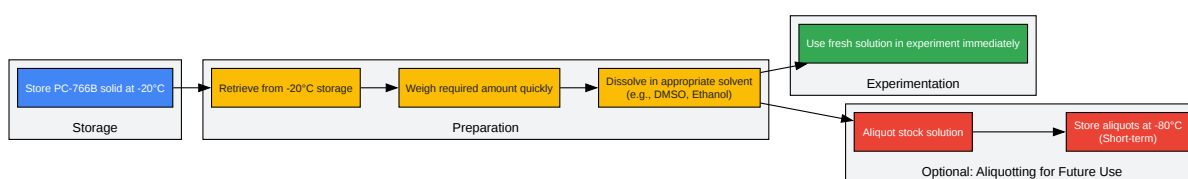


Diagram 1: Recommended Handling Workflow for PC-766B

[Click to download full resolution via product page](#)

Diagram 1: Recommended handling workflow for **PC-766B**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. toku-e.com [toku-e.com]
- To cite this document: BenchChem. [PC-766B stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10769649#pc-766b-stability-and-storage-conditions>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)